

# Handling and storage procedures for D-Glucurono-6,3-lactone acetonide.

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## Compound of Interest

Compound Name: *D-Glucurono-6,3-lactone acetonide*

Cat. No.: *B014291*

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## Application Notes and Protocols: D-Glucurono-6,3-lactone acetonide

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and optimal storage of **D-Glucurono-6,3-lactone acetonide** (CAS No: 20513-98-8), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

## Compound Information

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>6</sub>	[1]
Molecular Weight	216.19 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	119-121 °C	[3]
Solubility	Slightly soluble in Chloroform and Water	[3]

## Safety & Handling Protocols

While **D-Glucurono-6,3-lactone acetonide** is not classified as a hazardous substance under OSHA 2012 Hazard Communication Standard, it is imperative to follow standard laboratory safety practices to minimize any potential risks.<sup>[4]</sup> Some sources indicate it may cause skin, eye, and respiratory irritation.<sup>[5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses	<sup>[4]</sup>
Hand Protection	Nitrile or other appropriate chemical-resistant gloves	<sup>[4]</sup>
Body Protection	Standard laboratory coat	<sup>[4]</sup>
Respiratory	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust is generated.	<sup>[4]</sup>

## Engineering Controls

Control	Specification
Ventilation	Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust.

## Handling Procedure

- Preparation: Ensure the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Dispensing:

- Minimize the creation of dust when weighing or transferring the solid material.
- Use a spatula or other appropriate tool to handle the compound.
- Avoid direct contact with skin and eyes.<sup>[4]</sup>
- Post-Handling:
  - Thoroughly clean the work area and any equipment used.
  - Wash hands thoroughly with soap and water after handling the compound.
  - Properly dispose of any contaminated materials according to institutional guidelines.

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. <sup>[2]</sup>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. <sup>[2]</sup>
Inhalation	Move the person to fresh air. If symptoms occur, get medical attention. <sup>[2]</sup>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell. <sup>[2]</sup>

## Storage Protocols

Proper storage is critical for maintaining the stability and shelf-life of **D-Glucurono-6,3-lactone acetonide**.

## Storage Conditions

Parameter	Recommended Condition	Rationale
Temperature	-20°C Freezer	[3][6]
Atmosphere	Store in a tightly sealed container.	Prevents moisture absorption and contamination.
Light	Protect from light.	While not explicitly stated, it is good practice for complex organic molecules.

## Incompatible Materials

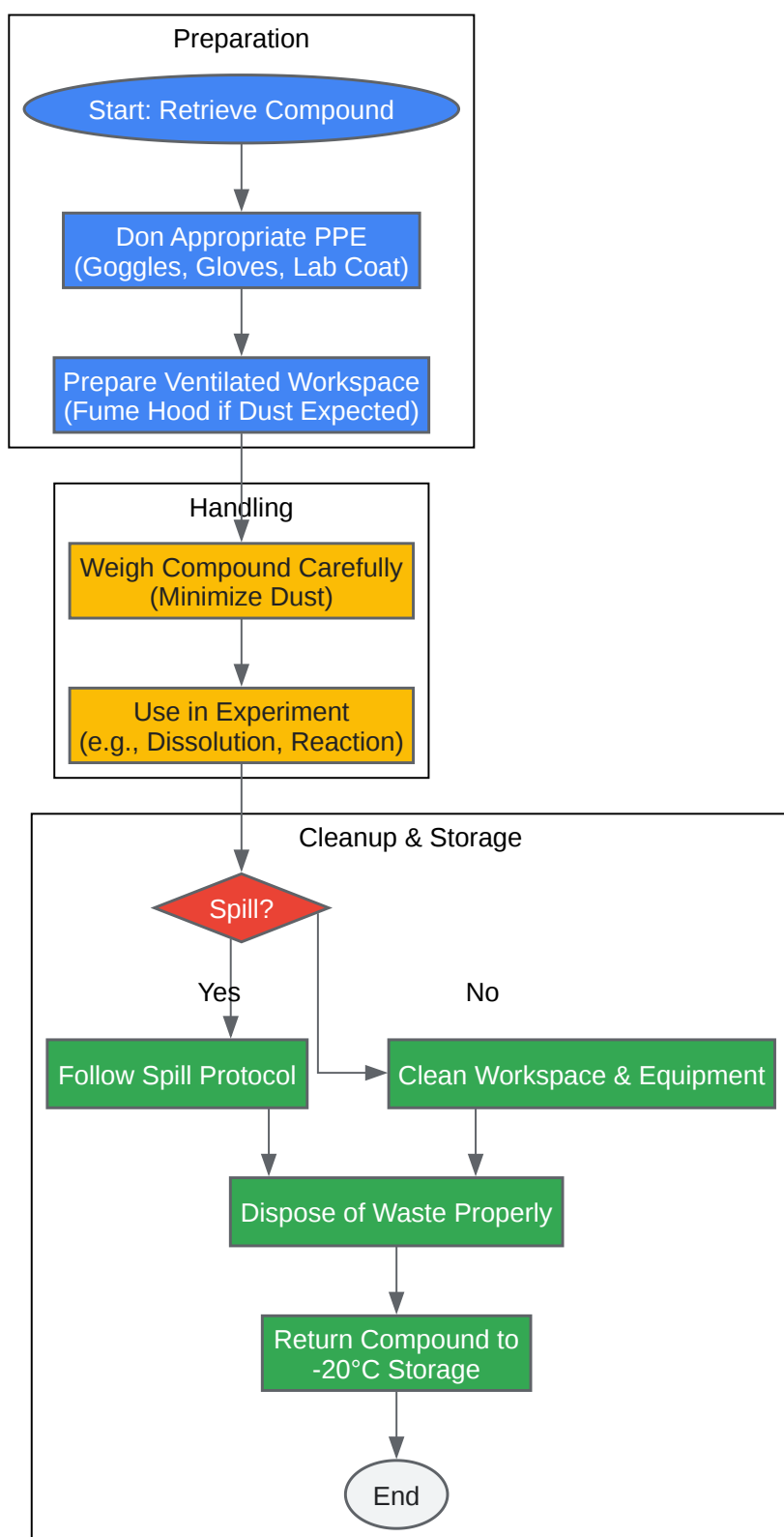
To prevent degradation or hazardous reactions, store **D-Glucurono-6,3-lactone acetonide** away from the following:

- Strong oxidizing agents[4]
- Strong acids[4]
- Strong bases[4]

The compound is considered stable under normal, recommended storage conditions.[4][7]

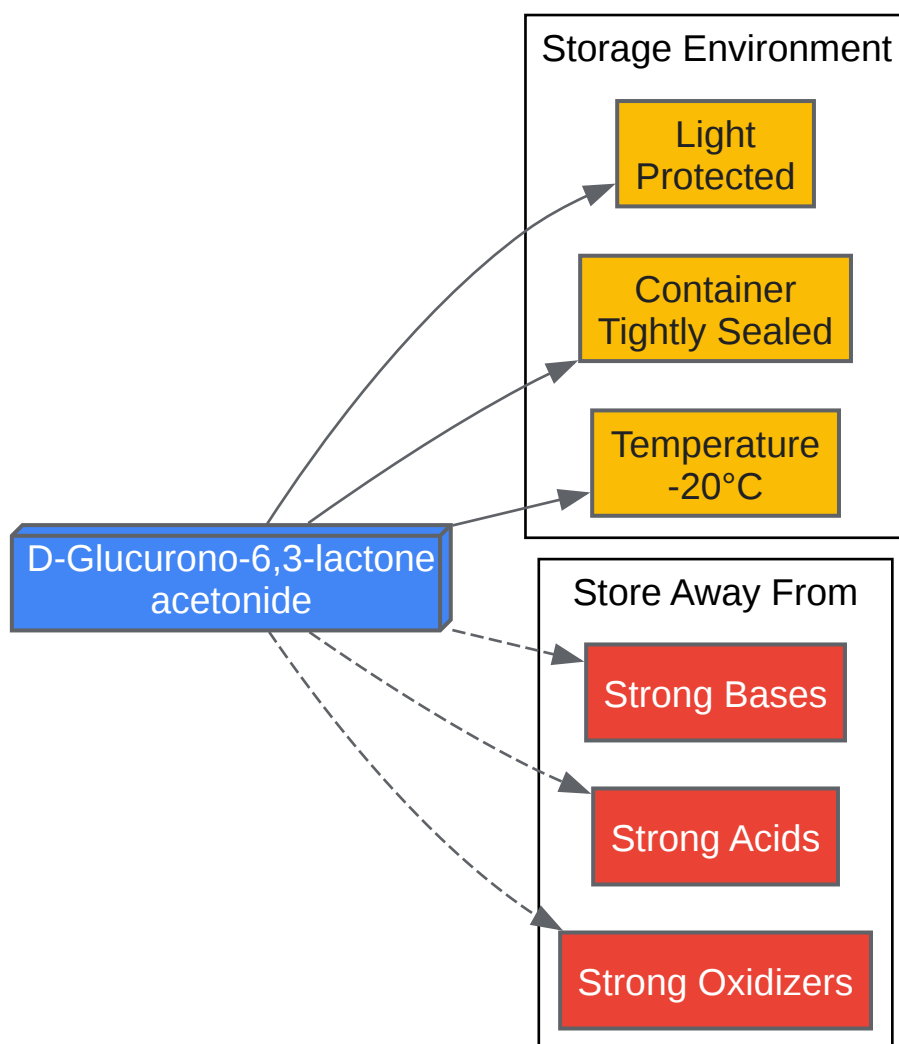
## Experimental Workflow & Logic Diagrams

The following diagrams illustrate the key decision-making and operational workflows for handling and storing **D-Glucurono-6,3-lactone acetonide**.



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Caption: Workflow for Safe Handling of **D-Glucurono-6,3-lactone acetonide**.



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Caption: Recommended Storage Conditions for Compound Integrity.

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## References

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